

Application Notes: The Role of Disodium Disilicate in the Stabilization of Ceramic Slips

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Compound of Interest

Compound Name: Disodium disilicate

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Introduction

Disodium disilicate, a versatile inorganic compound, plays a crucial role as a deflocculant and stabilizer in the preparation of ceramic slips.[1][2][3] Ceramic slips are suspensions of ceramic particles in a liquid, typically water, and their stability is paramount for manufacturing high-quality ceramic products through processes like slip casting.[4] These application notes provide a comprehensive overview of the function, mechanism of action, and practical application of **disodium disilicate** in ceramic science.

Chemical and Physical Properties

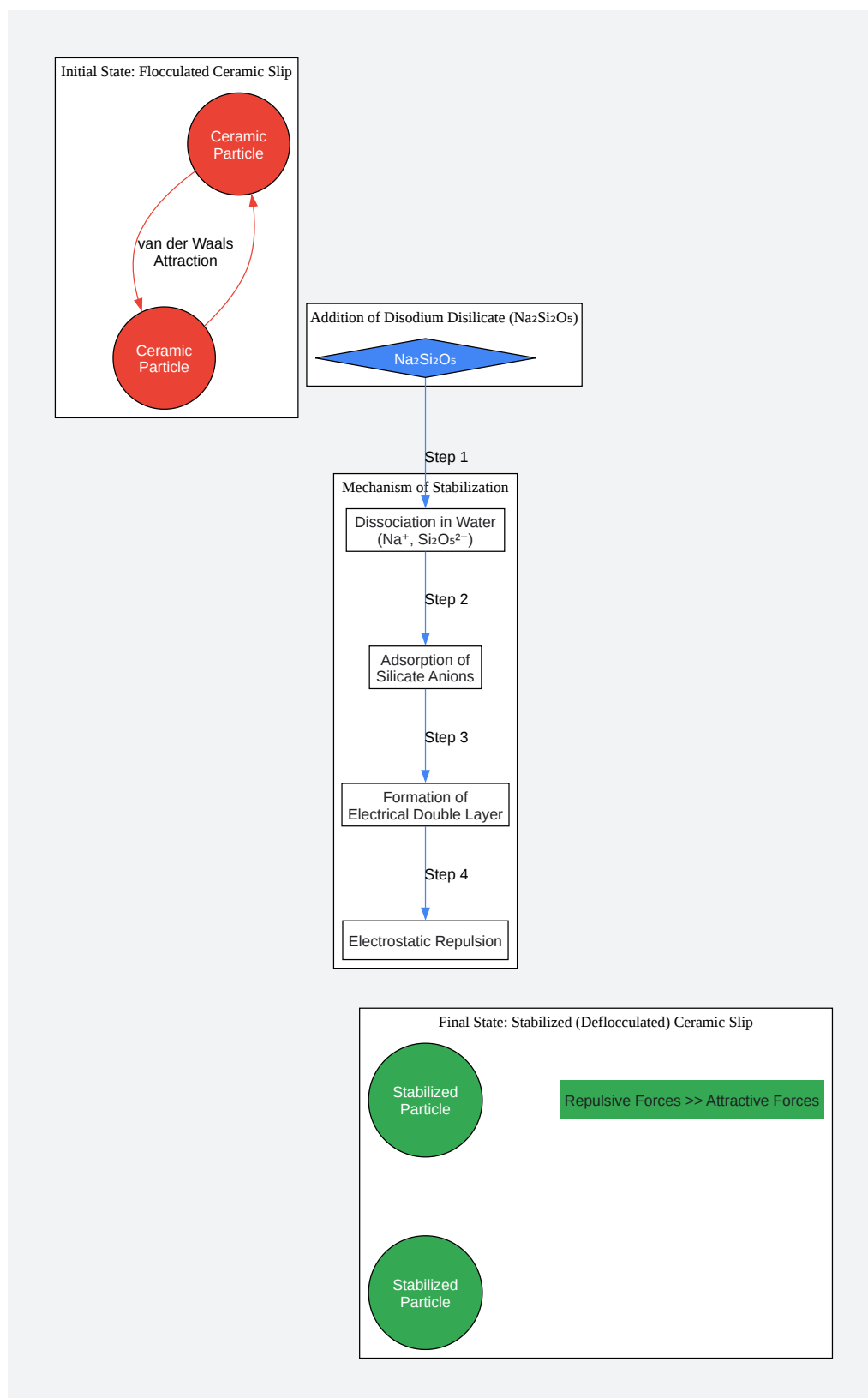
Disodium disilicate is a sodium silicate salt with the chemical formula $\text{Na}_2\text{Si}_2\text{O}_5$. It is commercially available as a white, crystalline powder or in an aqueous solution, often referred to as "water glass". It is highly soluble in water, forming an alkaline solution. This alkalinity, coupled with the presence of silicate anions, is key to its function as a dispersant in ceramic systems.

Mechanism of Action: Electrostatic Stabilization

The primary role of **disodium disilicate** in a ceramic slip is to induce electrostatic stabilization, which prevents the agglomeration or "flocculation" of ceramic particles.[1][5] In an aqueous environment, ceramic particles, such as clays and metal oxides, typically possess a surface charge that can lead to the formation of agglomerates due to van der Waals forces of attraction. This results in a thick, viscous slip that is difficult to work with.

The addition of **disodium disilicate** counteracts this phenomenon through the following mechanism:

- **Dissociation:** In water, **disodium disilicate** dissociates into sodium cations (Na^+) and silicate anions ($\text{Si}_2\text{O}_5^{2-}$).
- **Surface Adsorption:** The silicate anions preferentially adsorb onto the surface of the ceramic particles.
- **Increased Surface Charge:** This adsorption increases the negative surface charge of the particles.
- **Formation of an Electrical Double Layer:** The now highly negatively charged particle surfaces attract the positively charged sodium ions from the solution, forming a diffuse layer of counter-ions around each particle. This structure is known as an electrical double layer.
- **Electrostatic Repulsion:** The presence of these electrical double layers creates strong repulsive forces between the particles, overcoming the attractive van der Waals forces. This repulsion prevents the particles from agglomerating, leading to a well-dispersed, fluid slip with a lower viscosity.^[1]



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Mechanism of Electrostatic Stabilization by **Disodium Disilicate**.

Quantitative Data Presentation

The optimal amount of **disodium disilicate** required for stabilization depends on several factors, including the type of ceramic powder, the solids content of the slip, and the desired final viscosity. Generally, the concentration of **disodium disilicate** is in the range of 0.1 to 0.6% by weight of the dry ceramic powder.[6]

Table 1: Typical Formulation Parameters for a Ceramic Slip

Parameter	Typical Range	Unit
Solids Content	50 - 70	% by weight
Water Content	30 - 50	% by weight
Disodium Disilicate	0.1 - 0.6	% by dry weight of ceramic powder
Target Specific Gravity	1.7 - 1.9	g/cm ³
Target Viscosity	200 - 1000	cP (mPa·s)

Table 2: Representative Effect of **Disodium Disilicate** Concentration on Ceramic Slip Viscosity

Disodium Disilicate		
Concentration (% by dry weight)	Viscosity (cP)	Observations
0.0	> 5000	Highly flocculated, thick paste
0.1	2500	Significant reduction in viscosity
0.2	1000	Good fluidity, suitable for casting
0.3	400	Near optimal deflocculation
0.4	350	Minimum viscosity achieved
0.5	450	Over-deflocculation begins, viscosity increases
0.6	700	Further over-deflocculation

Note: The data in Table 2 is representative and the optimal concentration will vary depending on the specific ceramic system.

Experimental Protocols

1. Protocol for Preparation of a Ceramic Slip Stabilized with **Disodium Disilicate**

Objective: To prepare a stable, well-dispersed ceramic slip for casting or other forming methods.

Materials and Equipment:

- Ceramic powder (e.g., alumina, zirconia, or clay body)
- **Disodium disilicate** (powder or solution)
- Deionized water
- High-shear mixer or ball mill

- Beakers and graduated cylinders
- Weighing balance

Procedure:

- Determine the Batch Composition: Based on the desired solids content, calculate the required mass of ceramic powder and volume of deionized water.
- Prepare the Dispersant Solution: If using powdered **disodium disilicate**, dissolve the calculated amount in the deionized water. A typical starting concentration is 0.3% of the dry powder weight.
- Mixing: a. Place the dispersant solution in the mixing vessel. b. While continuously stirring at a moderate speed, slowly add the ceramic powder to the liquid. Avoid adding the powder too quickly to prevent the formation of large agglomerates. c. Once all the powder has been added, increase the mixing speed to high and mix for a predetermined time (e.g., 1-4 hours) to ensure thorough dispersion. For ball milling, add milling media and mill for an extended period (e.g., 12-24 hours).
- Aging: Allow the slip to age for at least 24 hours. This allows for complete wetting of the particles and stabilization of the slip's rheological properties.
- Characterization: After aging, re-mix the slip and measure its specific gravity and viscosity to ensure it meets the desired specifications.

2. Protocol for Measurement of Specific Gravity

Objective: To determine the ratio of the density of the ceramic slip to the density of water, which is an indicator of the solids content.^{[7][8][9]}

Materials and Equipment:

- Prepared ceramic slip
- Graduated cylinder or pycnometer (e.g., 50 or 100 mL)
- Weighing balance (accurate to 0.01 g)

Procedure:

- **Weigh the Empty Container:** Place the clean, dry graduated cylinder or pycnometer on the balance and tare its weight.
- **Fill with Slip:** Carefully fill the container with the ceramic slip to a precise volume mark (e.g., 50 mL).
- **Weigh the Filled Container:** Weigh the container with the slip and record the mass.
- **Calculation:** Calculate the specific gravity using the following formula: $\text{Specific Gravity} = \frac{\text{Mass of Slip}}{\text{Volume of Slip}}$

3. Protocol for Measurement of Viscosity

Objective: To measure the resistance to flow of the ceramic slip, which is a critical parameter for casting performance.^{[1][10]}

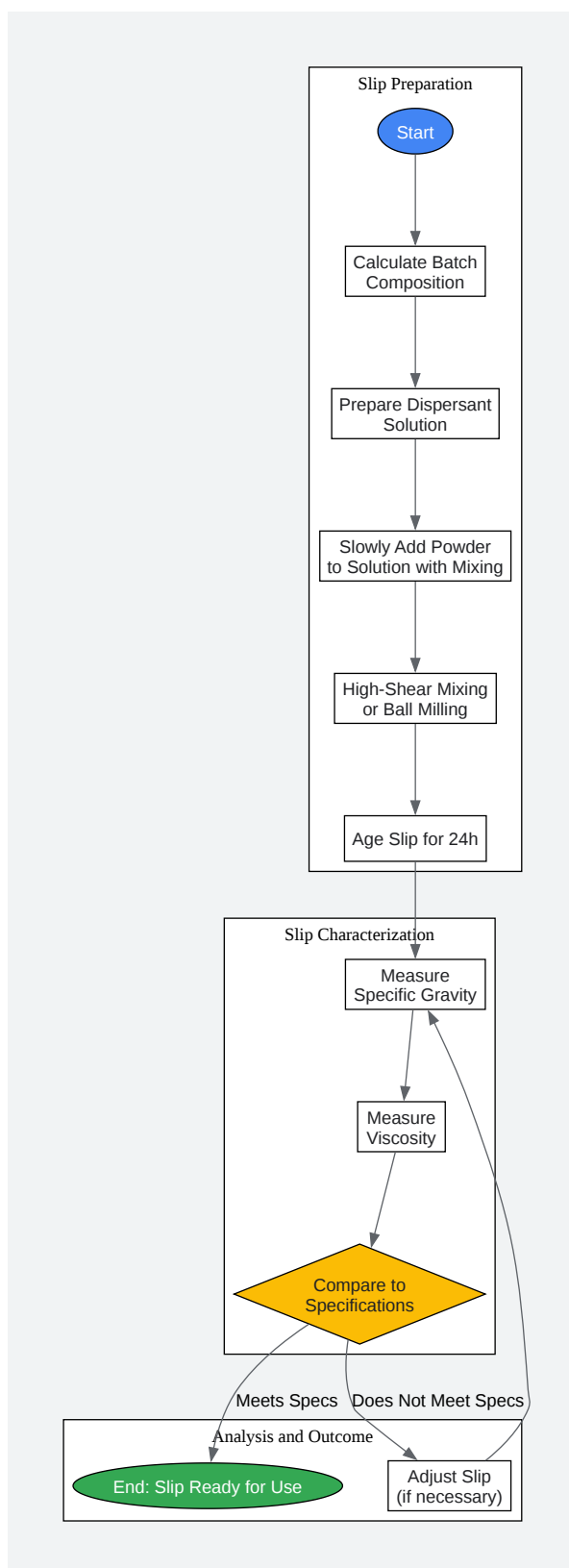
Materials and Equipment:

- Prepared ceramic slip
- Rotational viscometer (e.g., Brookfield type) with appropriate spindles^{[6][11][12]}
- Beaker
- Temperature probe

Procedure:

- **Sample Preparation:** Place a sufficient amount of the ceramic slip into a beaker. Ensure the slip is at a constant, recorded temperature, as viscosity is temperature-dependent.
- **Viscometer Setup:** a. Select a spindle and rotational speed appropriate for the expected viscosity of the slip. b. Attach the spindle to the viscometer. c. Immerse the spindle into the slip up to the immersion mark.

- Measurement: a. Turn on the viscometer motor and allow the reading to stabilize. This may take 30-60 seconds. b. Record the viscosity reading in centipoise (cP) or milliPascal-seconds (mPa·s). c. It is good practice to take readings at several rotational speeds to assess the shear-thinning or shear-thickening behavior of the slip.



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Experimental Workflow for Ceramic Slip Preparation and Characterization.

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